

Ornidazole diol CAS number and chemical properties

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An In-depth Technical Guide to Ornidazole Diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ornidazole diol**, a significant metabolite and impurity of the antimicrobial agent Ornidazole. This document details its chemical properties, synthesis, and analytical methodologies, presented in a format tailored for the scientific community.

Core Chemical Identity

Ornidazole diol, systematically named 3-(2-methyl-5-nitro-1H-imidazol-1-yl)propane-1,2-diol, is recognized by the CAS Number 62580-80-7[1][2]. It is a primary degradation product of Ornidazole, particularly formed through hydrolysis in alkaline conditions.

Chemical and Physical Properties

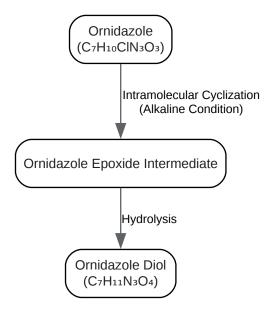
A summary of the key chemical and physical properties of **Ornidazole diol** is presented in the table below. This data is crucial for researchers engaged in formulation development, stability studies, and analytical method development.



Property	Value	Source
CAS Number	62580-80-7	[1][2]
Molecular Formula	C7H11N3O4	[1]
Molecular Weight	201.18 g/mol	[1]
Melting Point	102.0-104.5 °C	[1]
Boiling Point	512.8 °C at 760 mmHg	[1]
Solubility	Soluble in Methanol and DMSO	
Appearance	White to off-white solid	_
Storage	Recommended storage at -20°C for long-term stability.	_

Synthesis and Formation

Ornidazole diol is primarily formed from the hydrolysis of Ornidazole. The process is particularly accelerated in basic environments. The logical pathway for the formation of **Ornidazole diol** from Ornidazole is depicted below.



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Caption: Formation pathway of **Ornidazole diol** from Ornidazole.

Experimental Protocol: Alkaline Hydrolysis of Ornidazole

The following is a generalized experimental protocol for the formation of **Ornidazole diol** via the alkaline hydrolysis of Ornidazole. This method is typically employed in stress testing studies to generate the impurity standard.

Objective: To hydrolyze Ornidazole to **Ornidazole diol** for use as a reference standard or for degradation pathway studies.

Materials:

- Ornidazole
- 0.5 M Sodium Hydroxide (NaOH) solution
- Methanol
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Thin Layer Chromatography (TLC) plates (Silica gel 60 F254)
- TLC developing chamber
- Mobile phase: A suitable mixture such as Chloroform: Methanol (9:1 v/v)
- UV lamp for visualization

Procedure:

Dissolve a known quantity of Ornidazole in a minimal amount of methanol.



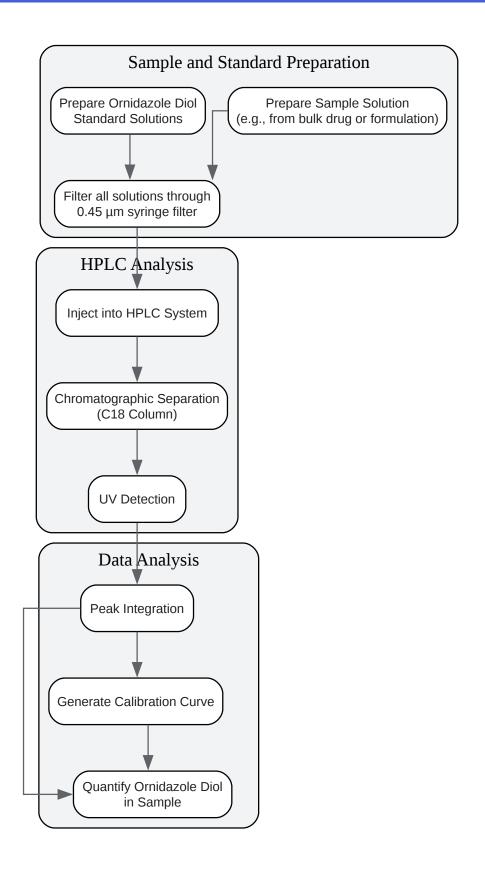
- Transfer the solution to a round-bottom flask.
- Add an excess of 0.5 M NaOH solution to the flask.
- Attach a reflux condenser and heat the mixture at 80°C.
- Monitor the reaction progress using TLC. Spot the reaction mixture alongside a standard of Ornidazole on a TLC plate.
- Develop the TLC plate in the chosen mobile phase.
- Visualize the spots under a UV lamp. The reaction is complete when the spot corresponding
 to Ornidazole has disappeared, and a new, more polar spot corresponding to Ornidazole
 diol is prominent.
- Upon completion, cool the reaction mixture to room temperature.
- Neutralize the solution with a suitable acid (e.g., dilute HCl) to a pH of approximately 7.
- The product, **Ornidazole diol**, can then be extracted from the aqueous solution using an appropriate organic solvent (e.g., ethyl acetate).
- The organic layers are combined, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude **Ornidazole diol**.
- Further purification can be achieved by column chromatography or recrystallization.

Analytical Methodology: Quantification by HPLC

High-Performance Liquid Chromatography (HPLC) is a precise and reliable method for the quantification of **Ornidazole diol**. Below is a generalized workflow and a typical experimental protocol for its analysis.

HPLC Analysis Workflow





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Caption: General workflow for the quantitative analysis of **Ornidazole diol** by HPLC.



Experimental Protocol: HPLC-UV Method for Quantification

This protocol outlines a typical reversed-phase HPLC method for the quantitative determination of **Ornidazole diol**.

Objective: To accurately quantify the amount of **Ornidazole diol** in a sample.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18, 250 mm x 4.6 mm, 5 μm particle size.
- Mobile Phase: A mixture of a phosphate buffer and a suitable organic solvent (e.g., acetonitrile or methanol). The exact ratio should be optimized for best separation.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Determined by UV spectral analysis of Ornidazole diol (typically around 310-320 nm).
- Injection Volume: 20 μL.
- Column Temperature: Ambient or controlled at a specific temperature (e.g., 25°C).

Procedure:

- Preparation of Standard Solutions:
 - Accurately weigh a suitable amount of **Ornidazole diol** reference standard and dissolve it in the mobile phase to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards at different concentrations.
- Preparation of Sample Solution:



- Accurately weigh the sample containing Ornidazole diol.
- Dissolve the sample in the mobile phase, using sonication if necessary to ensure complete dissolution.
- Dilute the sample solution with the mobile phase to a concentration that falls within the range of the calibration standards.
- Chromatographic Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the standard solutions in ascending order of concentration, followed by the sample solution(s). It is good practice to run a blank (mobile phase) injection first.
 - Record the chromatograms and the peak areas for Ornidazole diol.

Data Analysis:

- Construct a calibration curve by plotting the peak area of the Ornidazole diol standards against their corresponding concentrations.
- Perform a linear regression analysis on the calibration curve to obtain the equation of the line and the correlation coefficient (r²), which should be close to 1.
- Using the peak area of Ornidazole diol from the sample chromatogram and the equation of the calibration curve, calculate the concentration of Ornidazole diol in the sample.
- Express the final result as a percentage or in μg/mg of the original sample.

This technical guide provides foundational information for researchers and professionals working with Ornidazole and its related substances. The provided protocols are intended as a starting point and may require optimization based on specific laboratory conditions and analytical objectives.



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